

Solubility of 2-Chloropropionic acid in common organic solvents

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloropropionic acid

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An In-depth Technical Guide to the Solubility of **2-Chloropropionic Acid** in Common Organic Solvents

Abstract

This technical guide provides a comprehensive overview of the solubility of **2-chloropropionic acid** in common organic solvents. Designed for researchers, scientists, and professionals in drug development and chemical synthesis, this document delves into the physicochemical properties of **2-chloropropionic acid**, presents available quantitative solubility data, and outlines a detailed experimental protocol for its determination. Furthermore, it explores the underlying principles governing its solubility, including the influence of molecular structure and solute-solvent interactions. The practical implications of its solubility in various applications, particularly in the pharmaceutical and agrochemical industries, are also discussed.

Introduction: The Significance of 2-Chloropropionic Acid and Its Solubility

2-Chloropropionic acid (2-CPA), a chiral carboxylic acid, is a pivotal building block in the synthesis of a multitude of commercially important compounds.^{[1][2]} Its utility is particularly pronounced in the pharmaceutical industry, where it serves as a key intermediate in the production of non-steroidal anti-inflammatory drugs (NSAIDs) like ibuprofen, and in the agrochemical sector for the manufacturing of herbicides.^{[1][3]} The efficiency of these synthetic

processes is profoundly influenced by the solubility of 2-CPA in the reaction media, which are typically organic solvents.

A thorough understanding of the solubility of **2-chloropropionic acid** is paramount for several reasons:

- Reaction Kinetics and Yield: The rate and extent of a chemical reaction often depend on the concentration of the reactants in the solution. Poor solubility can lead to slower reaction rates and diminished yields.
- Process Design and Optimization: Knowledge of solubility is crucial for designing and optimizing industrial processes, including reaction conditions, solvent selection, and purification methods like crystallization.
- Formulation Development: In the context of drug development, the solubility of an active pharmaceutical ingredient (API) or its intermediates is a critical determinant of its bioavailability and the feasibility of different dosage forms.[\[2\]](#)

This guide aims to provide a detailed technical resource on the solubility of **2-chloropropionic acid**, empowering researchers and process chemists to make informed decisions in their work.

Physicochemical Properties of 2-Chloropropionic Acid

The solubility of a compound is intrinsically linked to its molecular structure and physical properties. A summary of the key physicochemical properties of **2-chloropropionic acid** is presented in Table 1.

Property	Value	Reference(s)
Chemical Formula	<chem>C3H5ClO2</chem>	[4]
Molecular Weight	108.52 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[4]
Melting Point	-12 °C	[3]
Boiling Point	186-188 °C	[3]
Density	1.27 g/cm³ at 20 °C	[3]
pKa	~2.88	[5]
LogP	0.76	[4]

The presence of a carboxylic acid group and a chlorine atom on the adjacent carbon gives **2-chloropropionic acid** its characteristic properties. The carboxylic acid moiety can act as both a hydrogen bond donor and acceptor, while the electronegative chlorine atom introduces a significant dipole moment and increases the acidity of the carboxylic proton through an inductive effect.

Principles Governing the Solubility of 2-Chloropropionic Acid

The solubility of **2-chloropropionic acid** in a given solvent is governed by the principle of "like dissolves like," which is a reflection of the intermolecular forces between the solute and solvent molecules.

Polarity and Hydrogen Bonding: **2-Chloropropionic acid** is a polar molecule due to the presence of the carboxylic acid group and the carbon-chlorine bond. Consequently, it exhibits high solubility in polar solvents. The primary intermolecular forces at play are:

- **Hydrogen Bonding:** The carboxylic acid group can form strong hydrogen bonds with protic solvents (e.g., alcohols) and can also interact with aprotic polar solvents that are hydrogen bond acceptors (e.g., ketones, esters).

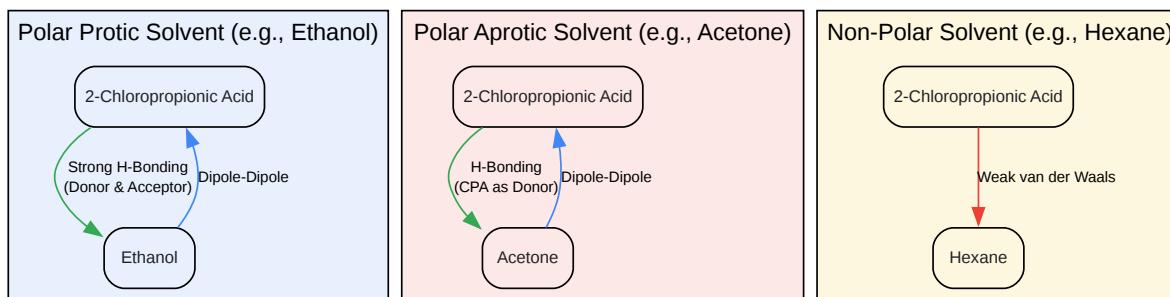
- Dipole-Dipole Interactions: The polar nature of 2-CPA allows for dipole-dipole interactions with other polar solvent molecules.

Inductive Effect of the Chlorine Atom: The electron-withdrawing nature of the chlorine atom increases the polarity of the O-H bond in the carboxylic acid group, making it a better hydrogen bond donor. This enhanced acidity can lead to stronger interactions with basic or polar solvents.

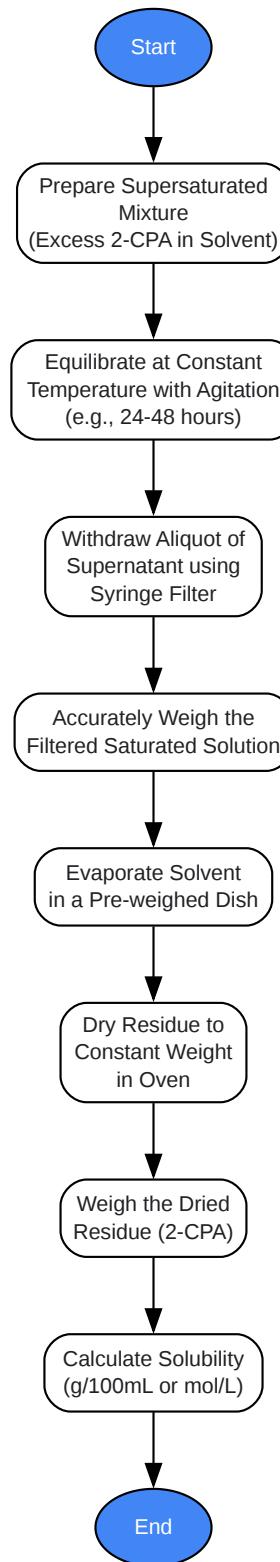
In non-polar solvents such as hydrocarbons (e.g., hexane, toluene), the solubility of **2-chloropropionic acid** is expected to be low. This is because the strong hydrogen bonding and dipole-dipole interactions between 2-CPA molecules are not effectively replaced by the weaker van der Waals forces that would be formed with non-polar solvent molecules.

The interplay of these forces is visualized in the following diagram:

Intermolecular Forces in 2-Chloropropionic Acid Solutions



Isothermal Gravimetric Solubility Determination Workflow

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- To cite this document: BenchChem. [Solubility of 2-Chloropropionic acid in common organic solvents]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1206957#solubility-of-2-chloropropionic-acid-in-common-organic-solvents>

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